

# Application Note & Protocol: Bioconjugation of TCO-PEG12-NHS Ester to Amine-Containing Molecules

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## Compound of Interest

Compound Name: TCO-PEG12-NHS ester

Cat. No.: B2696383

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**TCO-PEG12-NHS ester** is a heterobifunctional crosslinker designed for the efficient labeling of amine-containing molecules, such as proteins, antibodies, and peptides.<sup>[1]</sup> This reagent incorporates three key functional elements:

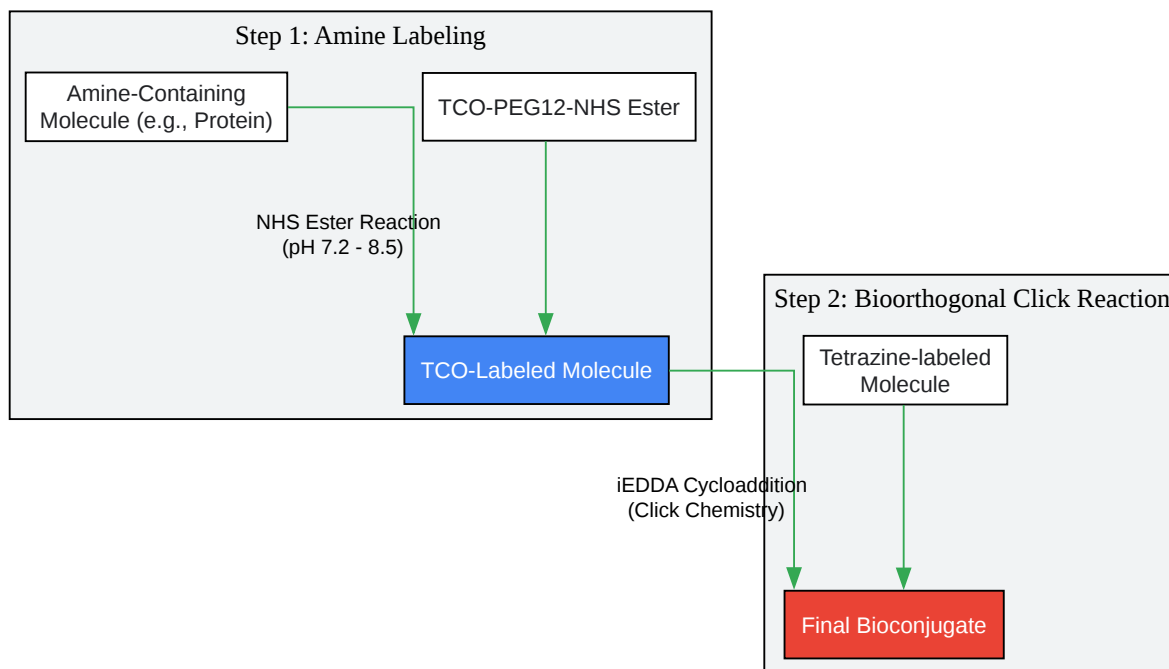
- A trans-cyclooctene (TCO) group, which participates in exceptionally fast and bioorthogonal inverse-electron-demand Diels-Alder (iEDDA) "click chemistry" reactions with tetrazine-modified molecules.<sup>[2][3]</sup>
- A hydrophilic 12-unit polyethylene glycol (PEG12) spacer, which enhances water solubility, reduces aggregation of conjugates, and minimizes steric hindrance.<sup>[3][4]</sup>
- An N-hydroxysuccinimide (NHS) ester, an amine-reactive group that forms a stable, covalent amide bond with primary amines (e.g., the side chain of lysine residues) under mild conditions.

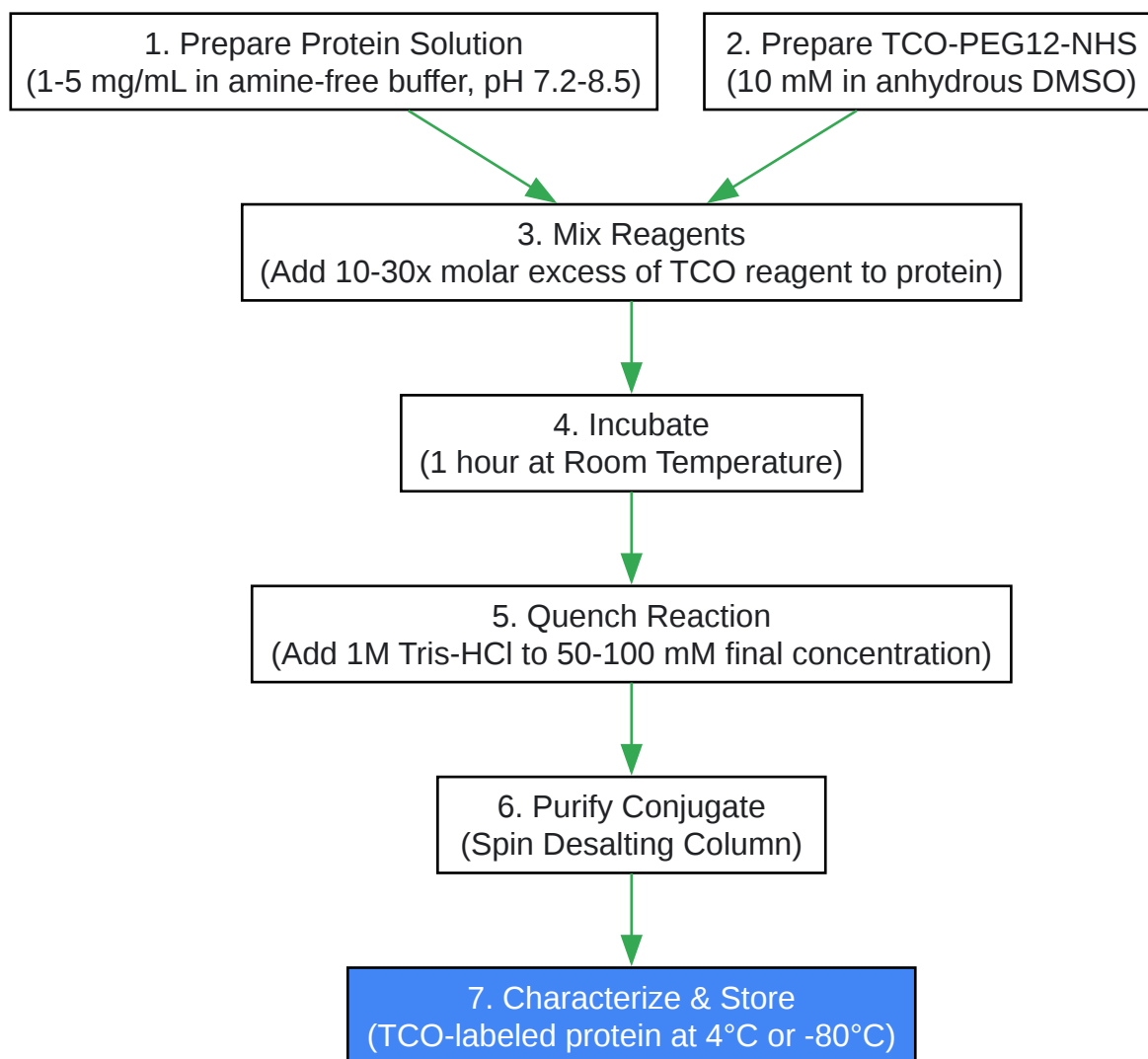
The combination of amine reactivity and bioorthogonal ligation makes **TCO-PEG12-NHS ester** a powerful tool for various applications, including the development of antibody-drug conjugates (ADCs), PROTACs, fluorescent imaging probes, and targeted drug delivery systems. The

reaction is chemoselective, biocompatible, and proceeds rapidly without the need for a copper catalyst.

## Principle of Reaction

The bioconjugation process involves two primary steps. First, the NHS ester of the TCO-PEG12-NHS reagent reacts with primary amines on the target molecule to form a stable TCO-labeled intermediate. Second, this intermediate is reacted with a tetrazine-containing molecule of interest, leading to the formation of the final conjugate through a rapid iEDDA cycloaddition.





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## References

- 1. TCO-PEG12-NHS ester TCO click chemistry- Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 2. TCO PEG, TCO linker, Tetrazine reactive | BroadPharm [broadpharm.com]

- 3. [interchim.fr](https://interchim.fr) [[interchim.fr](https://interchim.fr)]
- 4. TCO-PEG12-NHS ester, 2185016-39-9 | [BroadPharm](https://broadpharm.com) [[broadpharm.com](https://broadpharm.com)]
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